

# Ethyl 3-bromopropanoate CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 3-bromopropanoate

Cat. No.: B166144

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## An In-depth Technical Guide to Ethyl 3-bromopropanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 3-bromopropanoate**, a versatile reagent in organic synthesis and a crucial intermediate in the development of pharmaceuticals. This document outlines its chemical and physical properties, synthesis protocols, and key applications, with a focus on its role in drug discovery and development.

## Core Compound Identification

CAS Number: 539-74-2<sup>[1]</sup> Molecular Formula: C<sub>5</sub>H<sub>9</sub>BrO<sub>2</sub><sup>[1]</sup> Molecular Weight: 181.03 g/mol <sup>[2]</sup>

## Physicochemical Properties

**Ethyl 3-bromopropanoate** is a clear, colorless to pale yellow liquid with a pungent odor.<sup>[3][4]</sup> It is sensitive to light and may turn yellow upon exposure.<sup>[3][4]</sup> The following table summarizes its key physicochemical properties.

Property	Value
Density	1.412 g/mL at 25 °C[1][3][4]
Boiling Point	135-136 °C at 50 mmHg[1][3][4]
Flash Point	175 °F (79.4 °C)[1][3]
Refractive Index	n <sub>20/D</sub> 1.452[1][3][4]
Solubility	Soluble in water, alcohol, chloroform, and benzene.[3][4]

## Synthesis of Ethyl 3-bromopropanoate

The synthesis of **Ethyl 3-bromopropanoate** can be achieved through several methods. The two primary routes are the esterification of 3-bromopropionic acid and the hydrobromination of ethyl acrylate.[1]

### Experimental Protocol: Esterification of 3-bromopropionic Acid

This protocol is based on the classic Fischer esterification method.

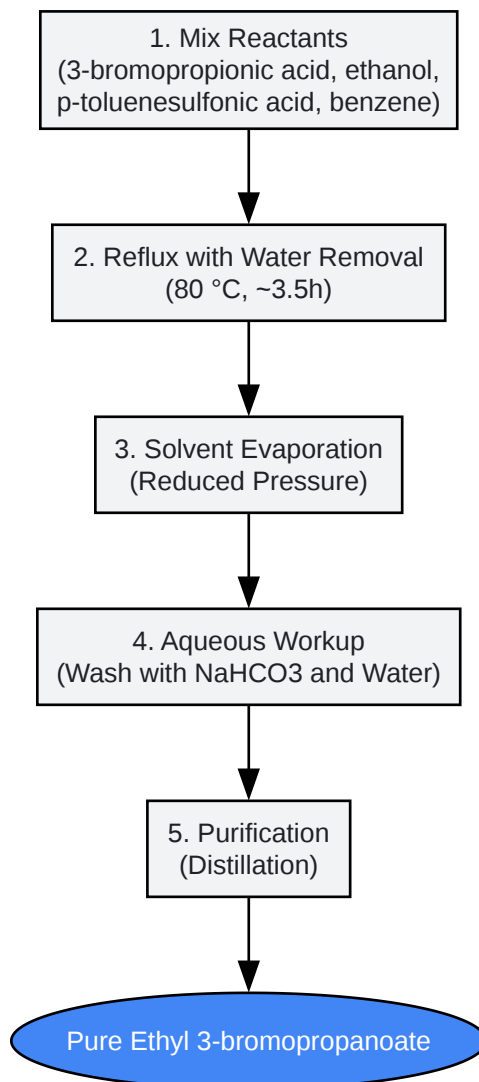
Materials:

- 3-bromopropionic acid
- Ethanol
- p-toluenesulfonic acid (catalyst)
- Benzene (or another suitable water-entraining solvent)
- 5% Sodium bicarbonate solution
- Water

Procedure:

- In a 100 mL three-necked round-bottom flask, combine 30 g of 3-bromopropionic acid and ethanol in a 1:1.5 molar ratio.[4]
- Add 60 mL of benzene and 1.2 g of p-toluenesulfonic acid to the flask.[4]
- Equip the flask with a condenser and a water separator (Dean-Stark apparatus).
- Heat the mixture to reflux at 80 °C for approximately 3.5 hours, or until no more water is collected in the separator.[4]
- After cooling, evaporate the solvent under reduced pressure.
- Wash the remaining residue with 20 mL of 5% sodium bicarbonate solution, followed by 50 mL of water.[4]
- Purify the crude product by distillation to obtain **Ethyl 3-bromopropanoate**.[4]

## Workflow for Esterification Synthesis



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A simplified workflow for the synthesis of **Ethyl 3-bromopropanoate**.

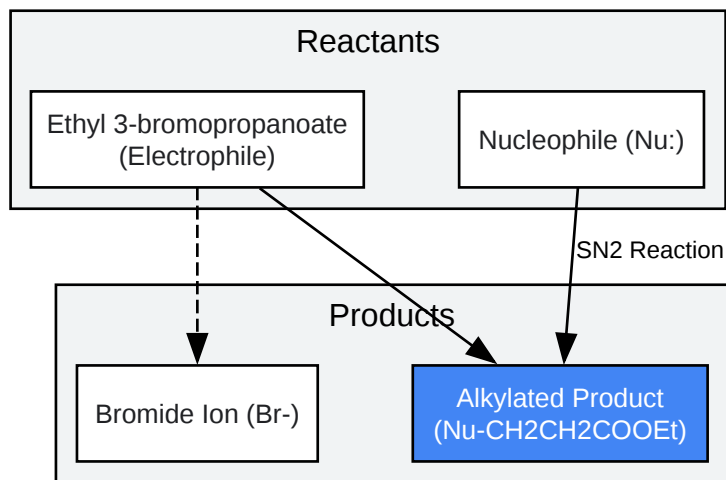
## Applications in Organic Synthesis and Drug Development

**Ethyl 3-bromopropanoate** is a valuable building block in organic chemistry, primarily serving as an alkylating agent.<sup>[1][4]</sup> The presence of a bromine atom, a good leaving group, allows for

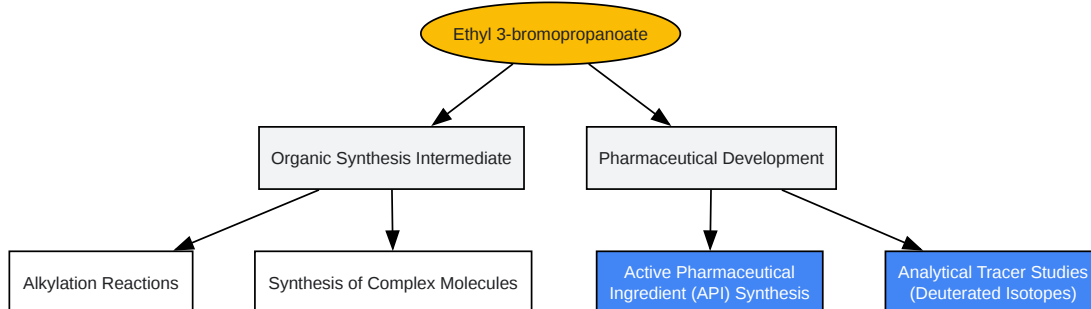
the introduction of an ethyl propanoate moiety onto various nucleophiles.[4]

This reactivity is widely exploited in the pharmaceutical industry for the synthesis of more complex molecules and active pharmaceutical ingredients (APIs).[1][5] For example, it has been utilized in the preparation of (3',4'-dimethoxyphenyl)-5-oxopentanoic acid.[4] Additionally, deuterated forms of **Ethyl 3-bromopropanoate** are synthesized for use as tracers or internal standards in quantitative analytical studies during drug development.[6]

## Role as an Alkylating Agent



## Applications of Ethyl 3-bromopropionate

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- To cite this document: BenchChem. [Ethyl 3-bromopropanoate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166144#ethyl-3-bromopropanoate-cas-number-and-molecular-weight]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)